

An In-Depth Technical Guide to 1-Ethynyl-4-(4-propylcyclohexyl)benzene

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Compound of Interest

Compound Name: 1-Ethynyl-4-(4-propylcyclohexyl)benzene

Cat. No.: B063273

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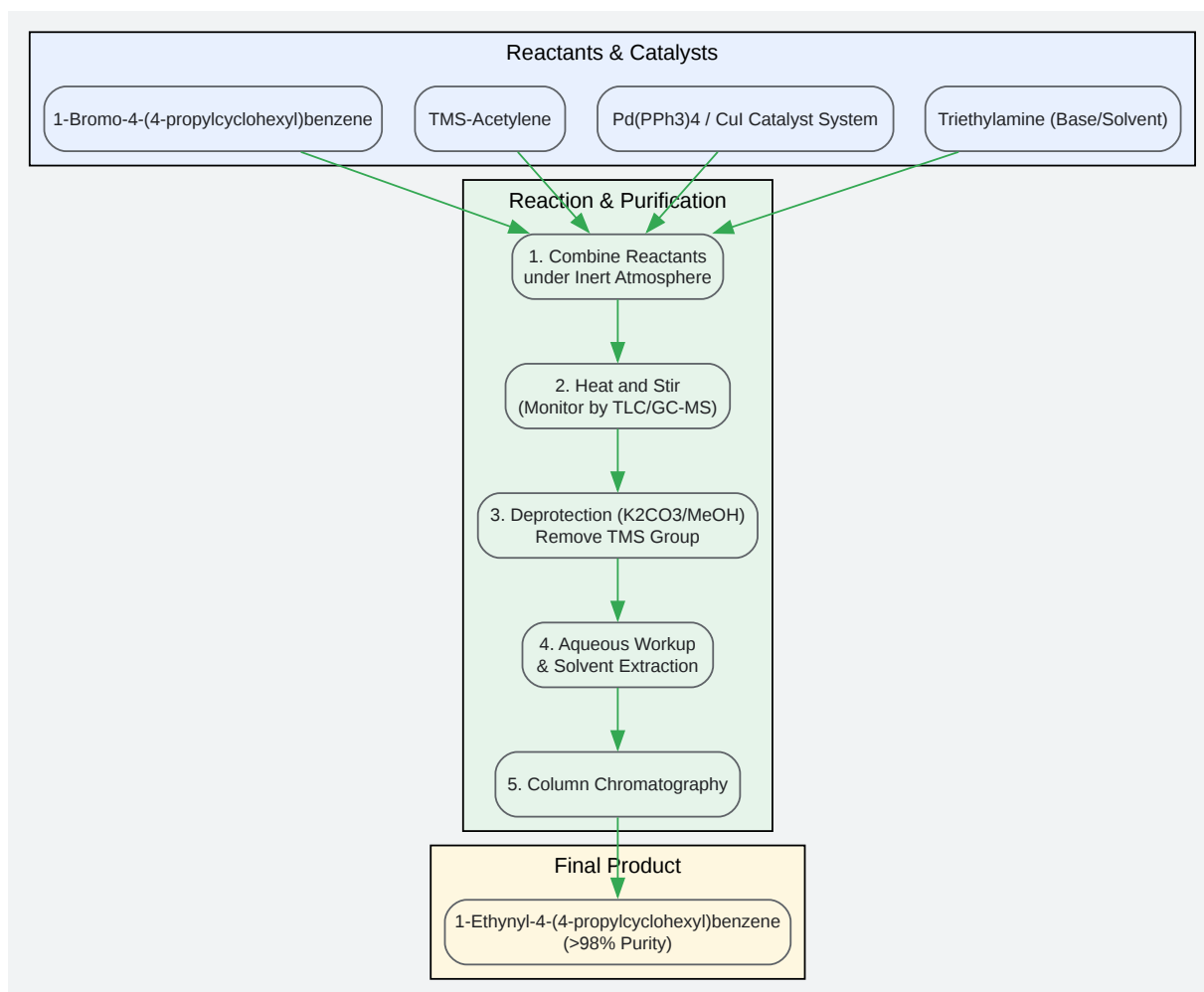
This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development and materials science. It details the core molecular attributes, physicochemical properties, and a representative synthetic pathway for **1-Ethynyl-4-(4-propylcyclohexyl)benzene**, a compound of interest in organic synthesis and advanced materials.

Core Molecular Attributes

1-Ethynyl-4-(4-propylcyclohexyl)benzene is an organic compound featuring a substituted benzene ring linked to a propylcyclohexyl group. The presence of a terminal ethynyl (acetylenic) group makes it a valuable synthon for further chemical transformations. Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C17H22	[1]
Molecular Weight	226.36 g/mol	[1][2]
CAS Number	88074-73-1	[2]
PubChem CID	14439224	[1]
MDL Number	MFCD09751228	[2]
Synonyms	1-ethynyl-4-(trans-4-propylcyclohexyl)benzene, 4-(4-propyl-cyclohexyl)-phenyl acetylene	[1][2]

The molecular structure consists of a rigid core, which is often a desirable feature in the design of liquid crystals and other functional materials.



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Sources

- 1. 1-Ethynyl-4-(4-propylcyclohexyl)benzene | C₁₇H₂₂ | CID 14439224 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 88074-73-1|1-Ethynyl-4-(trans-4-propylcyclohexyl)benzene|BLD Pharm [bldpharm.com]
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